

# A Comparative Guide to Selective Mitochondrial Uncouplers: SR19881 and Alternatives

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the novel mitochondrial uncoupler, **SR19881**, with established alternatives, namely the classical uncoupler FCCP and the more recent novel uncoupler BAM15. The objective is to furnish researchers with the necessary data and methodologies to make informed decisions regarding the selection of a mitochondrial uncoupler for their specific research applications.

### **Executive Summary**

Mitochondrial uncouplers are molecules that dissipate the proton gradient across the inner mitochondrial membrane, leading to an increase in oxygen consumption that is not coupled to ATP synthesis. This property makes them invaluable tools for studying mitochondrial function and as potential therapeutic agents for metabolic diseases. While classical uncouplers like Carbonyl Cyanide p-(Trifluoromethoxy)phenylhydrazone (FCCP) are potent, they often exhibit off-target effects and a narrow therapeutic window. Newer compounds, such as BAM15, have been developed to offer improved selectivity and a better safety profile. This guide focuses on the validation of **SR19881** as a selective mitochondrial uncoupler, presenting its performance characteristics alongside FCCP and BAM15.

## Data Presentation: Quantitative Comparison of Mitochondrial Uncouplers



The following tables summarize the key quantitative parameters for **SR19881**, FCCP, and BAM15, facilitating a direct comparison of their efficacy and safety profiles.

Table 1: Efficacy in Stimulating Mitochondrial Respiration

Parameter	SR19881	FCCP	BAM15	Source
EC50 for Oxygen Consumption Rate (OCR)	Data Not Publicly Available	~100-300 nM	~300-500 nM	[1]
Maximal Respiration (% of Basal)	Data Not Publicly Available	~250-400%	~300-500%	[1]
Optimal Concentration Range	Data Not Publicly Available	Narrow	Wide	[2]

Table 2: Effect on Mitochondrial Membrane Potential (ΔΨm)

Parameter	SR19881	FCCP	BAM15	Source
EC50 for ΔΨm Depolarization	Data Not Publicly Available	~100-500 nM	~500-1000 nM	[1]
Selectivity for Mitochondria vs. Plasma Membrane	Data Not Publicly Available	Low	High	[1]

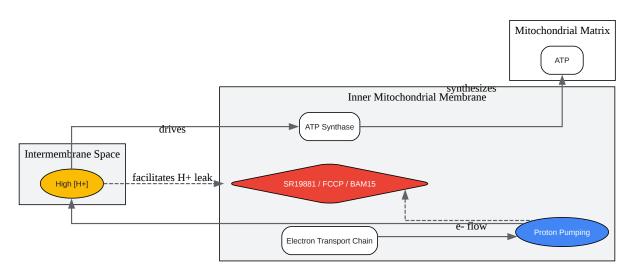
Table 3: Cytotoxicity Profile



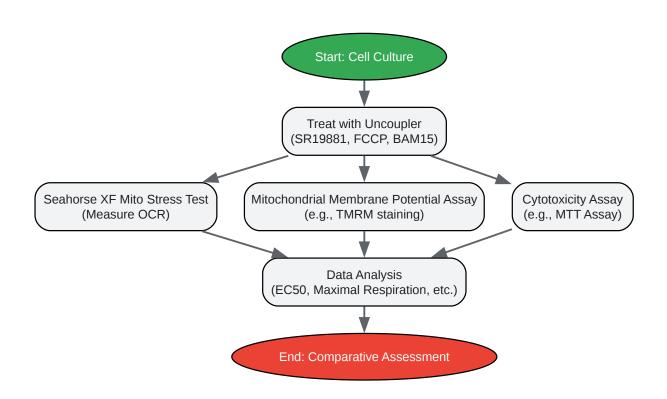
Parameter	SR19881	FCCP	BAM15	Source
EC50 for Cytotoxicity (e.g., in HepG2 cells)	Data Not Publicly Available	~5-10 μM	> 50 μM	[1]
Therapeutic Index (Cytotoxicity EC50 / OCR EC50)	Data Not Publicly Available	~16-100	> 100	[1]

# Mandatory Visualization Signaling Pathway of Mitochondrial Uncoupling





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